

NTRC 0066-0 stability in cell culture medium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NTRC 0066-0

Cat. No.: B15605873

[Get Quote](#)

Technical Support Center: NTRC 0066-0

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **NTRC 0066-0** in cell culture medium. The information is presented in a question-and-answer format to directly address potential issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **NTRC 0066-0** stock solutions?

A1: **NTRC 0066-0** is soluble in organic solvents such as DMSO.^{[1][2]} It has limited solubility in water.^[1] For cell culture experiments, it is recommended to prepare a concentrated stock solution in anhydrous DMSO.

Q2: What are the recommended storage conditions for **NTRC 0066-0** stock solutions?

A2: Once prepared in DMSO, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^[2] For long-term storage, it is recommended to store aliquots at -80°C for up to 6 months. For short-term storage, -20°C for up to 1 month is advised.^[2]

Q3: Is **NTRC 0066-0** stable in cell culture medium?

A3: While specific stability studies of **NTRC 0066-0** in various cell culture media are not extensively published, its use in numerous in vitro studies with incubation times ranging from a few hours to several days suggests it possesses sufficient stability for typical cell culture

experiments.[3][4] However, the stability can be influenced by the specific components of the medium, such as the presence of serum.[5][6] It is always recommended to perform a preliminary stability test in your specific experimental setup if you have concerns.

Q4: At what concentration is **NTRC 0066-0** typically used in cell culture?

A4: The effective concentration of **NTRC 0066-0** can vary depending on the cell line and the duration of the experiment. Published studies have shown IC50 values in the low nanomolar range for its target, TTK kinase, and anti-proliferative IC50 values ranging from 11 to 290 nM in various cancer cell lines with a 5-day incubation.[2][3]

Q5: How long can I expose cells to **NTRC 0066-0** in culture?

A5: **NTRC 0066-0** has been used in experiments with continuous exposure ranging from 8 hours to 5 days.[3][4] The optimal duration will depend on the specific experimental goals and the cell line being used.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation of NTRC 0066-0 in cell culture medium.	The final concentration of DMSO in the medium is too high. The aqueous solubility of NTRC 0066-0 is exceeded.	Ensure the final concentration of DMSO in the cell culture medium is low, typically less than 0.1%, to maintain solubility and minimize solvent toxicity.[5] Prepare intermediate dilutions of the NTRC 0066-0 stock in pre-warmed medium before adding to the final culture volume.
Inconsistent or lower-than-expected activity of NTRC 0066-0.	Degradation of the compound in the stock solution or cell culture medium. Binding of the compound to serum proteins in the medium.	Aliquot stock solutions to avoid repeated freeze-thaw cycles. [2] If stability is a concern, consider refreshing the medium with freshly diluted NTRC 0066-0 for long-term experiments. Test for compound stability in your specific medium with and without serum.[6]
High variability in experimental results between replicates.	Incomplete dissolution of the compound when preparing working solutions. Uneven distribution of the compound in the culture wells.	Ensure the DMSO stock solution is fully thawed and vortexed before preparing dilutions. After adding NTRC 0066-0 to the culture medium, mix thoroughly by gentle pipetting or swirling of the plate.

Physicochemical and In Vitro Properties of NTRC 0066-0

Property	Value	Reference
Molecular Formula	C ₃₃ H ₃₉ N ₇ O ₂	[2]
Molecular Weight	565.71 g/mol	[2]
Solubility	Soluble in DMSO, limited in water	[1][2]
TTK IC ₅₀	0.9 nM	[2]
Cell Proliferation IC ₅₀	11 - 290 nM (in various cancer cell lines)	[2][3]

Recommended Storage Conditions for Stock Solutions

Storage Temperature	Duration	Reference
-80°C	6 months	[2]
-20°C	1 month	[2]
4°C	Not Recommended for Long Term	
Room Temperature	Not Recommended	

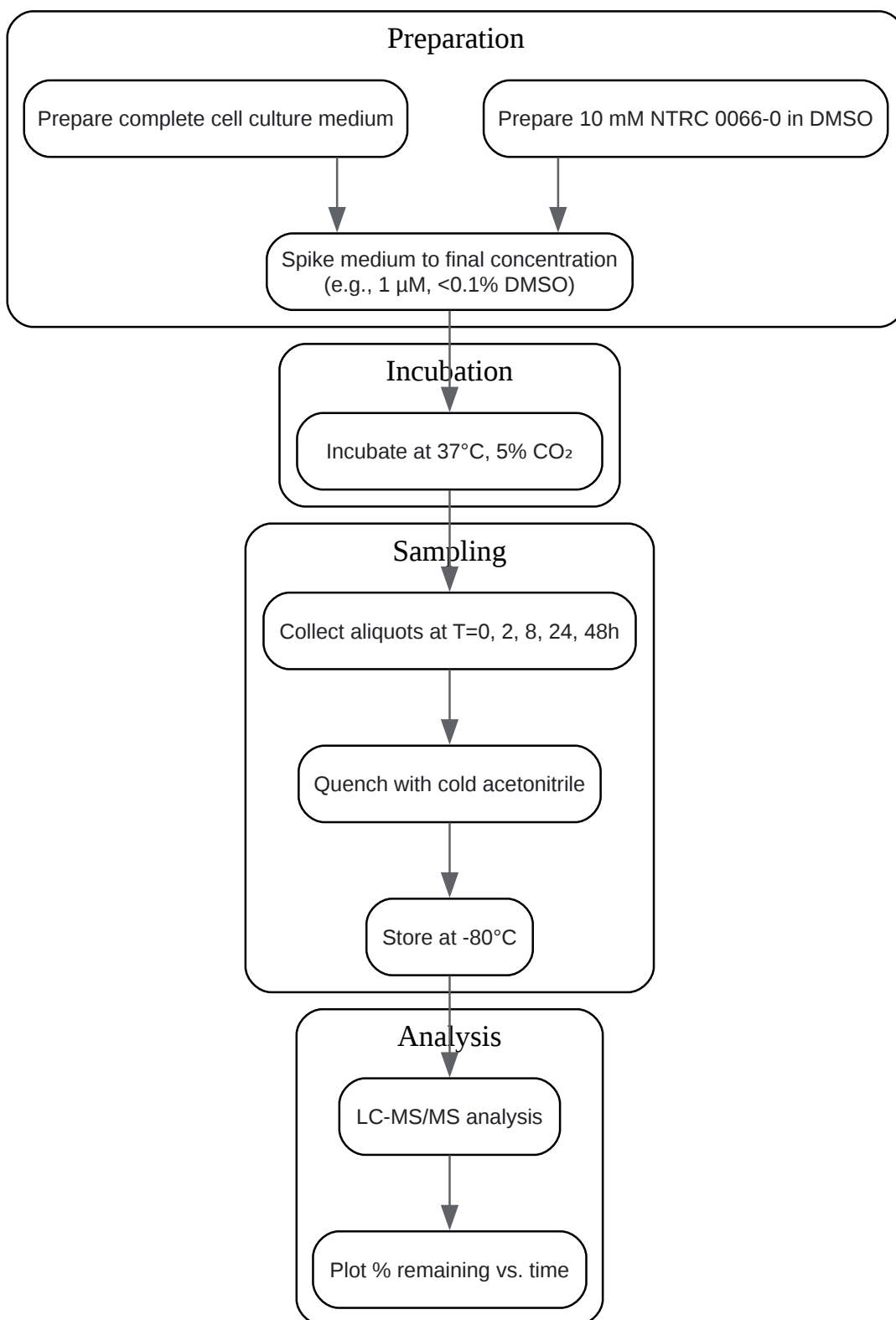
Experimental Protocols

Protocol for Assessing NTRC 0066-0 Stability in Cell Culture Medium

This protocol provides a general framework for determining the stability of **NTRC 0066-0** in a specific cell culture medium.

- Preparation of Medium: Prepare the complete cell culture medium to be tested (e.g., DMEM + 10% FBS). Pre-warm the medium to 37°C.
- Incubation:

- Spike the pre-warmed medium with **NTRC 0066-0** from a concentrated DMSO stock to the final desired working concentration. Ensure the final DMSO concentration is below 0.1%.
- Incubate the medium at 37°C in a humidified incubator with 5% CO₂.
- Include a control of **NTRC 0066-0** in a simple buffer like PBS to assess its inherent chemical stability.^[5]
- Sample Collection:
 - Collect aliquots at various time points (e.g., 0, 2, 8, 24, 48 hours).
 - Immediately stop potential degradation by adding an equal volume of ice-cold acetonitrile and store at -80°C until analysis.^[6]
- Sample Analysis:
 - Analyze the concentration of the parent **NTRC 0066-0** compound in each sample using a sensitive analytical method such as LC-MS/MS.
 - Plot the percentage of the compound remaining versus time to determine its stability profile.

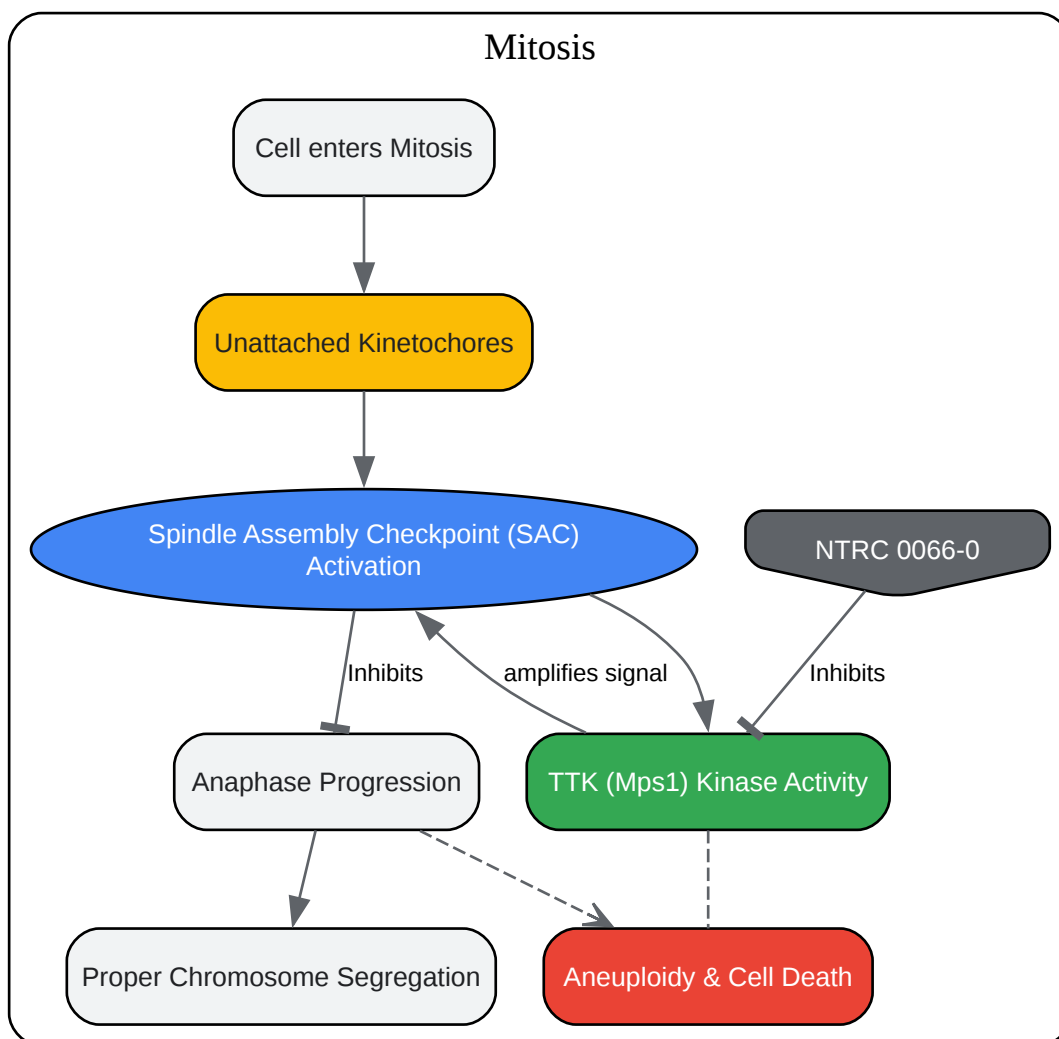


[Click to download full resolution via product page](#)

Workflow for assessing the stability of **NTRC 0066-0**.

Signaling Pathway

NTRC 0066-0 is a potent and selective inhibitor of Threonine Tyrosine Kinase (TTK), also known as Monopolar Spindle 1 (Mps1). TTK is a key component of the Spindle Assembly Checkpoint (SAC), a crucial cellular mechanism that ensures proper chromosome segregation during mitosis.



[Click to download full resolution via product page](#)

Simplified pathway of **NTRC 0066-0**'s mechanism of action.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Asivatrep (EVT-278260) | 1005168-10-4 [evitachem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. crossfire-oncology.com [crossfire-oncology.com]
- 4. researchgate.net [researchgate.net]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [NTRC 0066-0 stability in cell culture medium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15605873#ntrc-0066-0-stability-in-cell-culture-medium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com